

# The Discovery and History of Daphnilongeranine A N-oxide: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Paxiphylline E

Cat. No.: B1154045

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Daphnilongeranine A N-oxide, also known as **Paxiphylline E**, is a naturally occurring Daphniphyllum alkaloid. This document provides a comprehensive overview of its discovery, the history of its isolation, and the methods used for its structure elucidation. While information on its specific biological activity is limited in publicly available literature, the broader context of Daphniphyllum alkaloids suggests potential areas for future investigation. This guide consolidates the available scientific information, presenting it in a structured format with detailed experimental insights where possible, to aid researchers in the fields of natural product chemistry, pharmacology, and drug development.

## Introduction

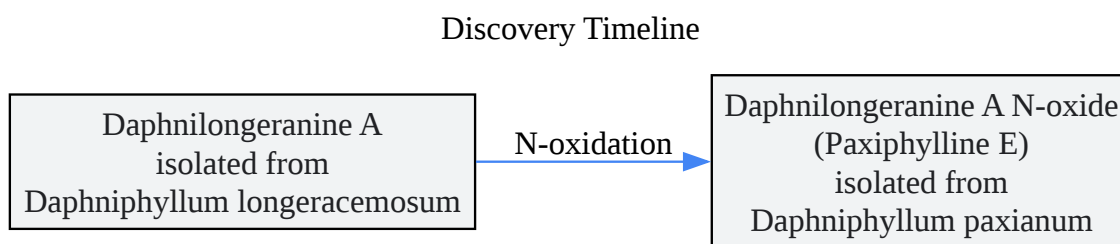
The Daphniphyllum alkaloids are a diverse and structurally complex family of over 350 compounds isolated from plants of the genus Daphniphyllum.<sup>[1]</sup> These alkaloids have garnered significant attention from the scientific community due to their intricate polycyclic skeletons and a wide range of biological activities, including cytotoxic, antioxidant, and vasorelaxant effects.<sup>[2]</sup> The first Daphniphyllum alkaloid, daphnimacrine, was isolated in 1909 from *D. macropodum*.<sup>[3]</sup> Daphnilongeranine A N-oxide is a more recent addition to this extensive family of natural products.

## Discovery and Natural Sources

Daphnilongeranine A N-oxide, systematically named **Paxiphylline E**, was first isolated from the twigs and leaves of *Daphniphyllum paxianum*.<sup>[2]</sup> Subsequent studies have also reported its presence in the stem bark of *Daphniphyllum macropodum* and the leaves of *Daphniphyllum subverticillatum*.<sup>[4]</sup>

The discovery of Daphnilongeranine A N-oxide is linked to the earlier isolation of its parent amine, Daphnilongeranine A. Daphnilongeranine A was first isolated from the leaves and stems of *Daphniphyllum longeracemosum*. The existence of the N-oxide as a distinct natural product highlights the metabolic pathways within *Daphniphyllum* species that can modify the core alkaloid structures.

## Timeline of Discovery



[Click to download full resolution via product page](#)

*Figure 1: Relationship between Daphnilongeranine A and its N-oxide.*

## Physicochemical and Spectroscopic Data

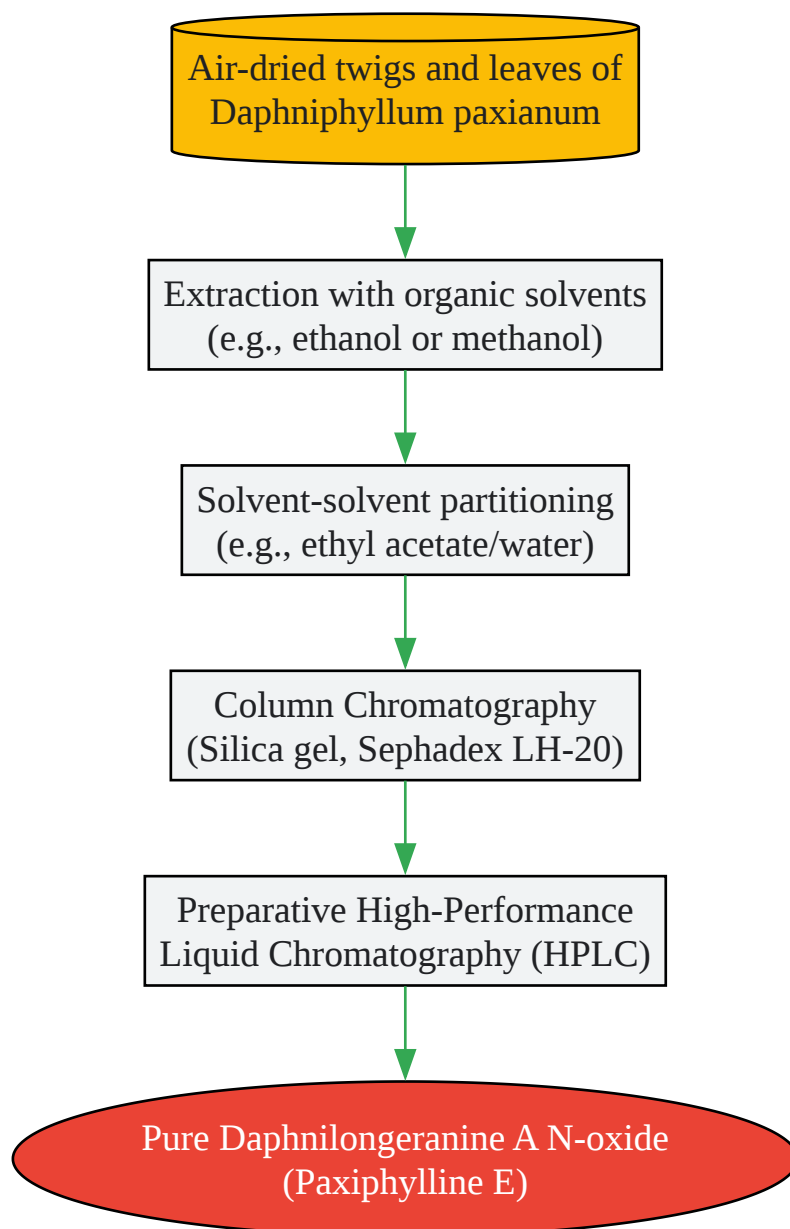
Detailed physicochemical and spectroscopic data for Daphnilongeranine A N-oxide (**Paxiphylline E**) are crucial for its identification and characterization. The following table summarizes the available information.

Property	Value	Reference
Systematic Name	Paxiphylline E	
Synonym	Daphnilongeranine A N-oxide	
CAS Number	1092555-03-7	N/A
Molecular Formula	C <sub>23</sub> H <sub>29</sub> NO <sub>5</sub>	N/A
Molecular Weight	399.48 g/mol	N/A
Appearance	Not reported	N/A
Optical Rotation	Not reported	N/A
<sup>1</sup> H NMR	Data not available in searched literature	N/A
<sup>13</sup> C NMR	Data not available in searched literature	N/A
Mass Spectrometry	Data not available in searched literature	N/A

## Experimental Protocols

### Isolation of Daphnilongeranine A N-oxide (Paxiphylline E) from *Daphniphyllum paxianum*

While the full, detailed experimental protocol from the primary literature is not available in the searched resources, a general workflow for the isolation of *Daphniphyllum* alkaloids can be inferred. The process typically involves extraction of the plant material followed by a series of chromatographic separations.



[Click to download full resolution via product page](#)

*Figure 2: General workflow for the isolation of Daphnilongeranine A N-oxide.*

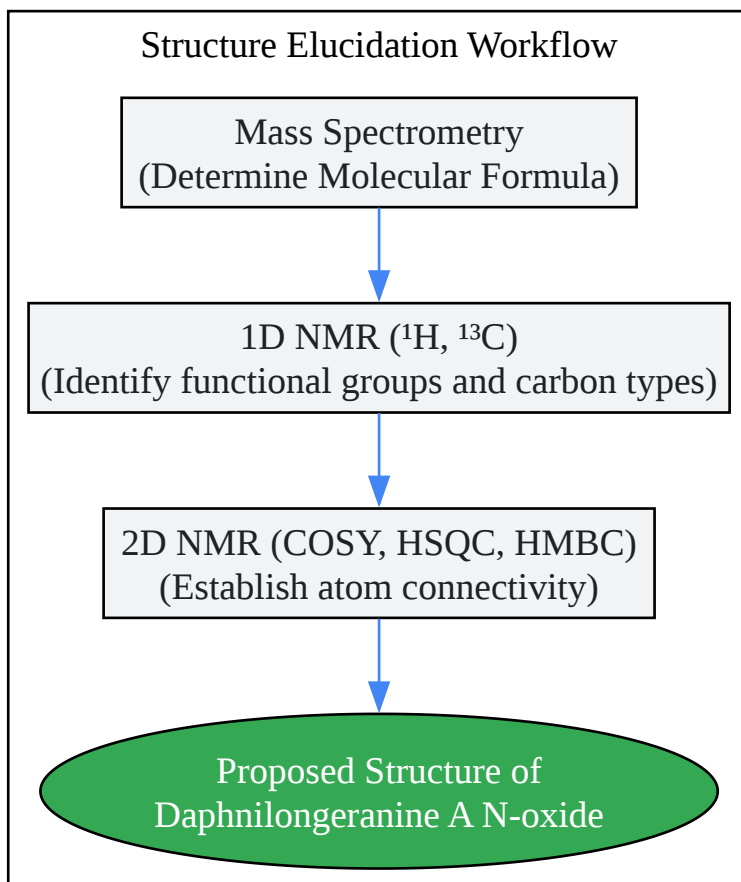
Note: This is a generalized protocol. Specific details such as the solvents used, column packing materials, and elution gradients would be found in the primary research article.

## Structure Elucidation

The structure of Daphnilongeranine A N-oxide was determined through a combination of spectroscopic techniques. The primary methods employed were:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Including 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) experiments to establish the connectivity of atoms and the overall carbon-hydrogen framework.
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To investigate the electronic transitions within the molecule.

The elucidation process would have followed a logical progression from determining the molecular formula to piecing together the complex polycyclic structure based on NMR correlations.



[Click to download full resolution via product page](#)

*Figure 3: Logical workflow for structure elucidation.*

## Biological Activity

Currently, there is a lack of specific biological activity data for Daphnilongeranine A N-oxide (**Paxiphylline E**) in the available scientific literature. A study that evaluated the cytotoxic activity of Paxiphylline A and B against acute myelogenous leukemia (HL-60) and human lung cancer (A549) cell lines found no significant activity.

However, the broader class of Daphniphyllum alkaloids has been reported to exhibit a range of biological effects, including:

- Cytotoxicity: Several Daphniphyllum alkaloids have demonstrated cytotoxic effects against various cancer cell lines.
- Antioxidant activity
- Vasorelaxant effects

The N-oxide moiety can significantly alter the pharmacological properties of a molecule, potentially affecting its solubility, membrane permeability, and metabolic stability. In some cases, N-oxides can act as prodrugs, being reduced in vivo to the corresponding tertiary amine. Further research is warranted to investigate the potential biological activities of Daphnilongeranine A N-oxide.

## Conclusion

Daphnilongeranine A N-oxide, or **Paxiphylline E**, is a structurally interesting member of the Daphniphyllum alkaloid family. Its discovery as a natural product, distinct from its parent amine, provides insights into the biosynthetic capabilities of Daphniphyllum species. While its structure has been elucidated through modern spectroscopic methods, a significant gap exists in the understanding of its biological activity. This technical guide serves as a foundational resource for researchers, highlighting the current state of knowledge and pointing towards the need for further pharmacological evaluation of this unique natural product. The detailed experimental protocols for its isolation and complete spectroscopic data would be invaluable for future studies and can likely be found in the primary literature cited herein.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Daphnipaxianines A-D, alkaloids from Daphniphyllum paxianum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Thieme E-Journals - Planta Medica / Full Text [thieme-connect.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Discovery and History of Daphnilongeranine A N-oxide: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1154045#daphnilongeranine-a-n-oxide-discovery-and-history]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)